

Personal protective equipment for handling 3-Chloropentane-2,4-dione

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloropentane-2,4-dione

Cat. No.: B157559

[Get Quote](#)

Essential Safety and Handling Guide for 3-Chloropentane-2,4-dione

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3-Chloropentane-2,4-dione**, ensuring the well-being of laboratory personnel and compliance with safety regulations. The following procedures are designed to offer clear, step-by-step guidance for operational use.

Chemical Safety and Hazard Information

3-Chloropentane-2,4-dione is a flammable liquid and vapor that can cause skin and serious eye irritation, and may lead to respiratory irritation.^{[1][2]} It is imperative to handle this chemical with appropriate safety measures in a controlled laboratory environment.

Quantitative Data Summary

While specific toxicity data such as LD50 and LC50 values are not readily available, the known physical and chemical properties, along with hazard classifications, are summarized below.^[3] The absence of established occupational exposure limits necessitates a cautious approach to handling, minimizing exposure at all times.

Property	Value	Citation(s)
Molecular Formula	C5H7ClO2	[1] [3]
Molecular Weight	134.56 g/mol	[1]
Appearance	Clear yellow to brown liquid	[3]
Boiling Point	49 - 52 °C at 18-24 hPa	[3]
Melting Point	-15 °C	[3]
Flash Point	56 °C (132.8 °F) - closed cup	[3]
Density	1.129 - 1.1921 g/mL at 20-25 °C	[3]
Solubility in Water	7.65 g/L	[2] [3]
Vapor Pressure	15 hPa at 20 °C	[2] [3]
Hazard Classifications	Flammable Liquid (Category 3), Skin Irritant (Category 2), Eye Irritant (Category 2A), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory system)	

Operational and Disposal Plans

Adherence to the following procedural steps is mandatory for the safe handling and disposal of **3-Chloropentane-2,4-dione**.

Experimental Protocol: Safe Handling Procedure

- Engineering Controls:
 - Always handle **3-Chloropentane-2,4-dione** in a well-ventilated area, preferably within a chemical fume hood.
 - Use explosion-proof electrical, ventilating, and lighting equipment.[\[4\]](#)

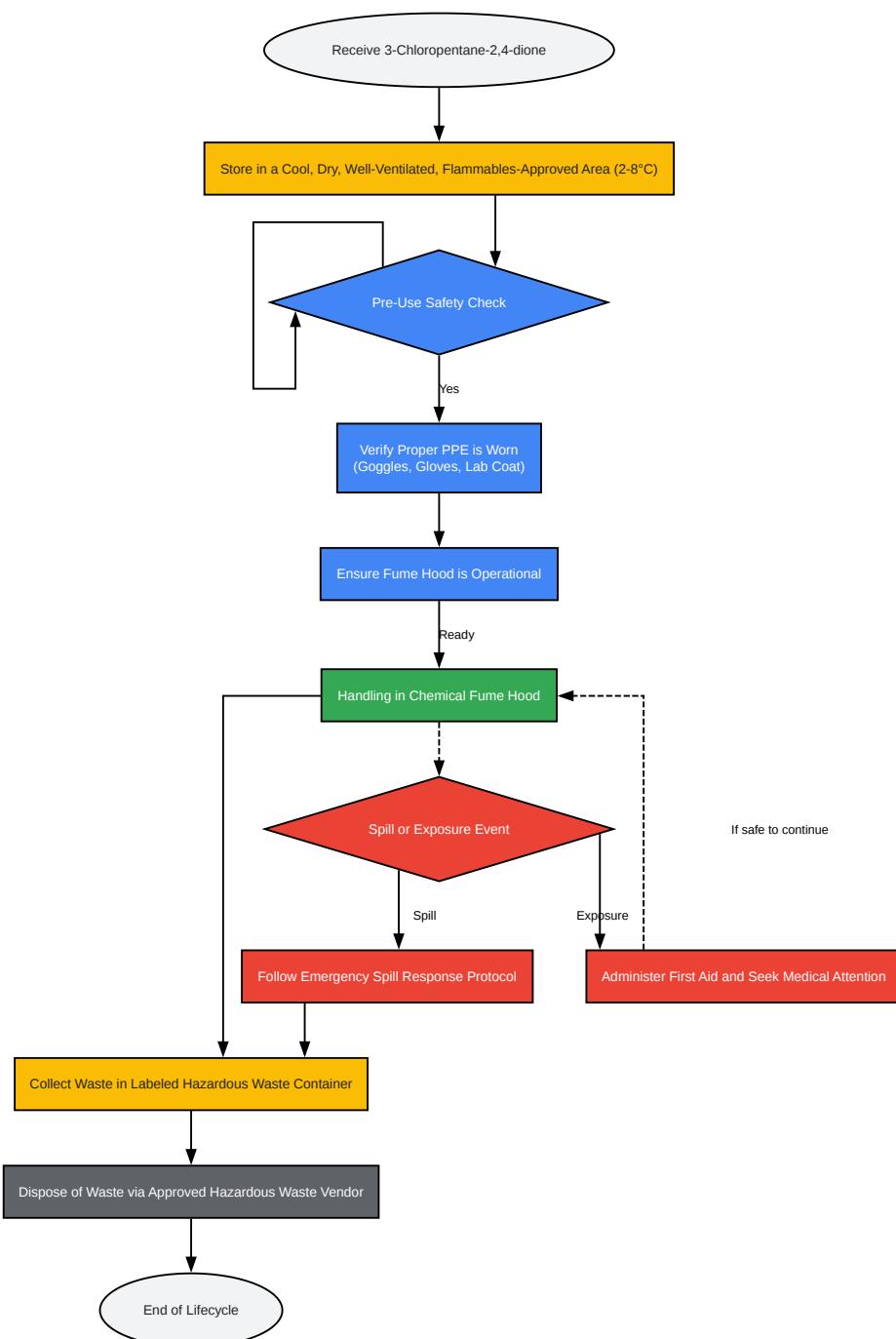
- Ground and bond containers and receiving equipment to prevent static discharge.[4]
- Ensure an eyewash station and safety shower are readily accessible.
- Personal Protective Equipment (PPE):
 - Eye and Face Protection: Wear tightly fitting safety goggles or a face shield conforming to EN 166 (EU) or NIOSH (US) standards.[3]
 - Skin Protection:
 - Wear fire/flame resistant and impervious clothing.[3]
 - Handle with chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.[3]
 - Respiratory Protection: If ventilation is inadequate, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges.
- Handling Practices:
 - Avoid breathing vapors, mist, or gas.[3]
 - Avoid contact with skin and eyes.[3]
 - Keep away from heat, sparks, open flames, and other ignition sources. No smoking.[3]
 - Use only non-sparking tools.[4]
 - Wash hands thoroughly after handling.[3]
 - Keep containers tightly closed when not in use.[3]
 - Store in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents, strong bases, alcohols, and amines.[4] Recommended storage temperature is 2-8°C.

Disposal Plan: Step-by-Step Guide

- Waste Identification and Collection:
 - All waste containing **3-Chloropentane-2,4-dione** must be considered hazardous waste.
 - Collect waste in a dedicated, properly labeled, and compatible container. The original container is often suitable.
 - Do not mix with other waste streams.
- Container Management:
 - Label the hazardous waste container with "HAZARDOUS WASTE," the chemical name (**3-Chloropentane-2,4-dione**), and the approximate concentration.
 - Keep the waste container tightly closed except when adding waste.[\[5\]](#)
 - Store the waste container in a designated satellite accumulation area that is secure and away from ignition sources.
- Disposal Procedure:
 - Dispose of contents and container to an approved waste disposal plant in accordance with all applicable federal, state, and local regulations.[\[2\]](#)[\[4\]](#)
 - Contaminated materials (e.g., gloves, absorbent pads) should be collected and disposed of as hazardous waste.
 - Do not pour down the drain.

Workflow Visualization

The following diagram illustrates the key decision points and procedural flow for the safe handling and disposal of **3-Chloropentane-2,4-dione**.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling and disposal of **3-Chloropentane-2,4-dione**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Chloro-2,4-pentanedione | C5H7ClO2 | CID 74328 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. 3-CHLORO-2,4-PENTANEDIONE - Safety Data Sheet [chemicalbook.com]
- 4. 3-Chloropentane-2,4-dione | lookchem [lookchem.com]
- 5. hsa.ie [hsa.ie]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Chloropentane-2,4-dione]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b157559#personal-protective-equipment-for-handling-3-chloropentane-2-4-dione>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com